

Safe handling procedures for Vanadium(III) bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vanadium(III) bromide

Cat. No.: B086626

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Vanadium(III) Bromide: Technical Support Center

This technical support center provides essential information for the safe handling of **Vanadium(III) bromide** (VBr_3) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Vanadium(III) bromide**?

A1: **Vanadium(III) bromide** is a corrosive solid that can cause severe skin burns and eye damage.^{[1][2]} It is also harmful if swallowed and causes irritation to the respiratory system.^[1]^[3] The compound is highly sensitive to moisture and reacts with water.^{[1][4]}

Q2: What personal protective equipment (PPE) is mandatory when handling **Vanadium(III) bromide**?

A2: When handling **Vanadium(III) bromide**, it is essential to wear appropriate personal protective equipment. This includes chemical safety goggles, a face shield, protective gloves, and suitable protective clothing to prevent skin contact.^{[1][5]} Respiratory protection, such as a type P3 (EN 143) respirator cartridge or an N95/P1 filter, should be used, especially when dust is generated.^{[5][6][7]}

Q3: How should **Vanadium(III) bromide** be stored?

A3: **Vanadium(III) bromide** should be stored locked up in a dry, cool, and well-ventilated area. [1] The container must be kept tightly closed to prevent contact with moisture, as it is moisture-sensitive.[1][4] It should be stored away from incompatible materials such as water, strong bases, and oxidizing agents.[1]

Q4: What is the proper procedure for disposing of **Vanadium(III) bromide** waste?

A4: **Vanadium(III) bromide** waste is considered hazardous waste.[1] Disposal must be conducted in accordance with local, regional, and national hazardous waste regulations.[1][7] It is crucial to consult with your institution's environmental health and safety department for specific disposal protocols.

Q5: Is **Vanadium(III) bromide** carcinogenic?

A5: There is currently no indication that **Vanadium(III) bromide** is carcinogenic to humans. It is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[1][2][4]

Troubleshooting Guides

Issue 1: The **Vanadium(III) bromide** has changed color from its typical green-black appearance.

- Possible Cause: The compound may have been exposed to moisture or air. **Vanadium(III) bromide** is very hygroscopic and moisture-sensitive.[1][8]
- Solution: Discard the compromised reagent according to your institution's hazardous waste disposal procedures. To prevent this in the future, ensure the container is always tightly sealed and stored in a desiccator or a dry, inert atmosphere.

Issue 2: A small amount of **Vanadium(III) bromide** has been spilled in the fume hood.

- Procedure:
 - Ensure all personnel in the immediate area are aware of the spill.
 - Wear the appropriate PPE, including respiratory protection.

- Carefully sweep up the solid material and place it into a suitable, labeled container for hazardous waste disposal.^[1] Avoid creating dust.^[1]
- Wipe the area with a damp cloth (if appropriate for the surface and situation, being mindful of the reactivity with water) and then decontaminate the surface.
- Ventilate the area and wash it thoroughly after the cleanup is complete.^[9]

Issue 3: What are the immediate first aid measures in case of accidental exposure?

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, making sure to also rinse under the eyelids.^[1] Remove contact lenses if present and easy to do so. Seek immediate medical attention.^{[1][2]}
- Skin Contact: Take off all contaminated clothing immediately.^[1] Rinse the affected skin with large amounts of water and shower.^[1] Wash the contaminated clothing before reusing it.^[1] Immediate medical attention is required.^[1]
- Inhalation: Move the individual to fresh air and keep them at rest in a position that is comfortable for breathing.^[1] If breathing has stopped, provide artificial respiration.^[2] Seek immediate medical attention.^{[1][2]}
- Ingestion: Rinse the mouth with water.^[1] Do NOT induce vomiting.^{[1][2]} Never give anything by mouth to a person who is unconscious.^[2] Seek immediate medical attention.^{[1][2]}

Quantitative Data Summary

Property	Value
Chemical Formula	VBr ₃
Molar Mass	290.65 g/mol [2]
Appearance	Green-black solid[8]
Density	4 g/cm ³ [8]
Solubility	Soluble in water[8]
NIOSH REL	Ceiling limit of 0.05 mg/m ³ (as Vanadium dust) for a 15-minute exposure. This applies to all vanadium compounds except Vanadium metal and Vanadium carbide.[10]
OSHA PEL	Ceiling limit of 0.5 mg/m ³ for respirable Vanadium pentoxide (V ₂ O ₅) dust.[10]
Storage Class	8B - Non-combustible corrosive hazardous materials[5]
UN Number	UN3260[1]

Experimental Protocol: Safe Handling of Vanadium(III) Bromide

This protocol outlines the general procedure for safely handling **Vanadium(III) bromide** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Conduct a pre-work hazard assessment.
- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[1]
- Work exclusively within a certified chemical fume hood.[1]
- Don the required PPE: a lab coat, chemical safety goggles, a face shield, and chemically resistant gloves.
- Have a spill kit and appropriate waste containers ready.

2. Handling the Compound:

- Before opening, allow the **Vanadium(III) bromide** container to reach room temperature to minimize moisture condensation.
- Carefully open the container in the fume hood.
- Use a clean, dry spatula to weigh and transfer the desired amount of the compound.
- Avoid any actions that could generate dust.
- Keep the container tightly sealed when not in use.

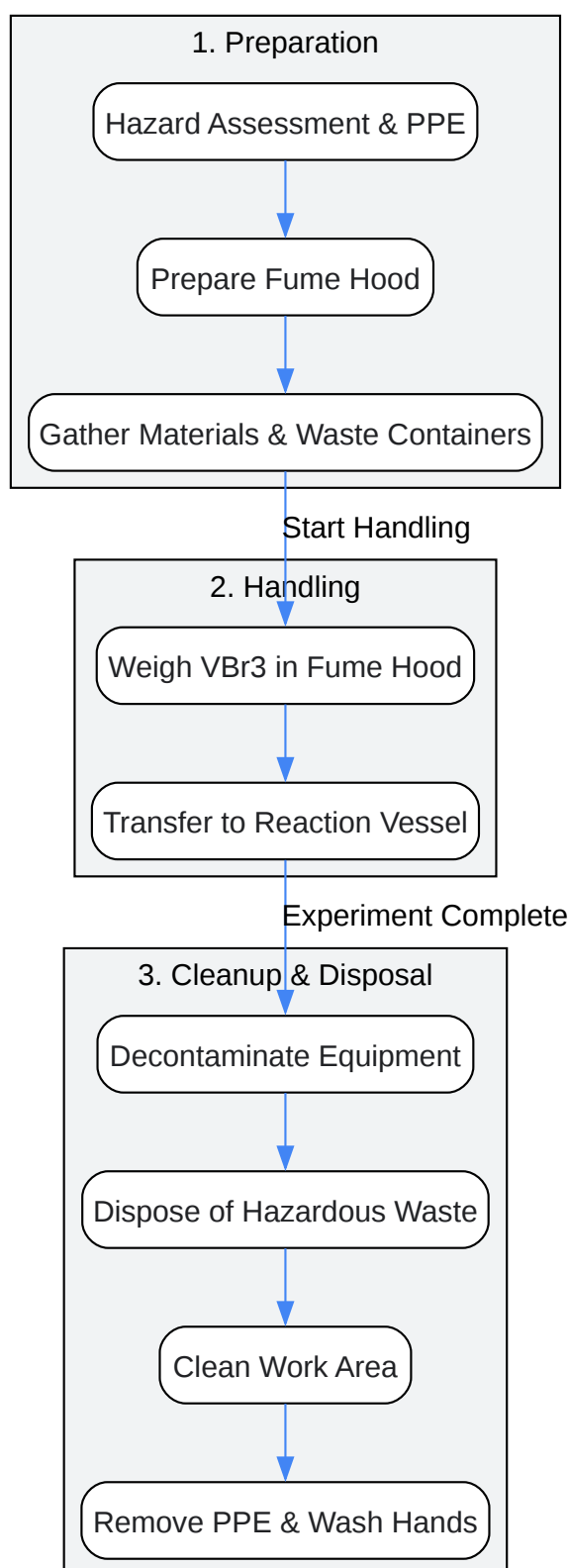
3. During the Experiment:

- Be mindful of the compound's incompatibility with water, strong bases, and oxidizing agents. [\[1\]](#)
- Should any signs of exposure occur (e.g., skin irritation, respiratory discomfort), cease work immediately and follow the appropriate first aid procedures.

4. Post-Experiment Procedures:

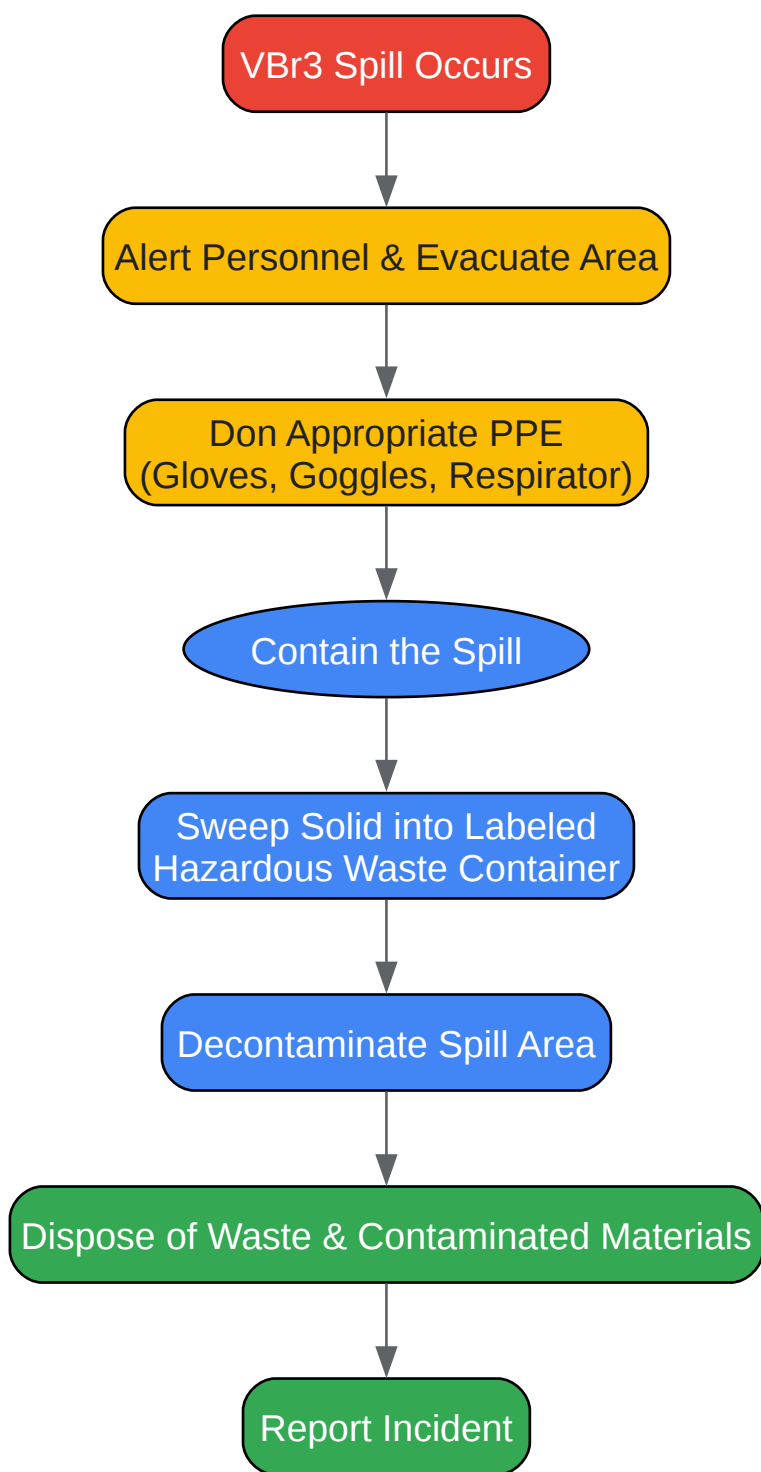
- Decontaminate all equipment used.
- Properly label and store any remaining **Vanadium(III) bromide**.
- Dispose of all waste materials (including contaminated gloves and weighing paper) in the designated hazardous waste container.
- Clean the work area within the fume hood.
- Remove PPE and wash hands thoroughly with soap and water. [\[1\]](#)

Visualizations



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Caption: Workflow for the safe handling of **Vanadium(III) bromide**.



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Caption: Logical workflow for responding to a **Vanadium(III) bromide** spill.

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- To cite this document: BenchChem. [Safe handling procedures for Vanadium(III) bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086626#safe-handling-procedures-for-vanadium-iii-bromide]

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